

# Understanding the tetrahydrate form of potassium sodium tartrate

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## Compound of Interest

Compound Name: Potassium sodium tartrate  
tetrahydrate

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An In-depth Technical Guide to the Tetrahydrate Form of Potassium Sodium Tartrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **potassium sodium tartrate tetrahydrate**, also known as Rochelle salt. It delves into its core physicochemical properties, detailed experimental protocols for its characterization, and its applications in various scientific domains. This document is intended to be a valuable resource for professionals in research, science, and drug development.

## Physicochemical Properties

**Potassium sodium tartrate tetrahydrate** ( $\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$ ) is a double salt of tartaric acid.

[1] It presents as large, colorless, odorless monoclinic needles or a white crystalline powder.[1]  
[2][3][4]

## Quantitative Data

The key quantitative properties of **potassium sodium tartrate tetrahydrate** are summarized in the tables below for easy reference and comparison.

Table 1: General Physicochemical Properties

Property	Value	References
Molar Mass	282.22 g/mol	[1][5]
Density	1.79 g/cm <sup>3</sup>	[1][2][5][6]
Melting Point	70-80 °C	[3][7]
Boiling Point	220 °C	[2]
pH (aqueous solution)	6.0 - 8.5	[2][3]

Table 2: Solubility in Water

Temperature (°C)	Solubility (g / 100 mL)	References
0	26	[1]
10	40.6	[8]
20	54.8	[8]
26	66	[1][2]
30	76.4	[8]

Table 3: Crystal Structure Properties

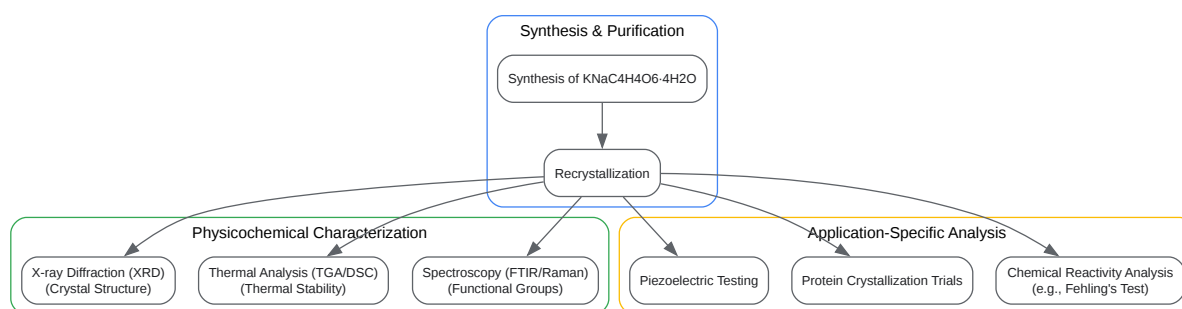
Property	Value	References
Crystal System	Orthorhombic	[1]
Space Group	P2 <sub>1</sub> 2 <sub>1</sub> 2	[9]
Unit Cell Dimensions	a = 11.884 Å, b = 14.256 Å, c = 6.228 Å	[10]

## Experimental Protocols

This section provides detailed methodologies for key experiments used in the characterization and application of **potassium sodium tartrate tetrahydrate**.

## Characterization Workflow

The following diagram illustrates a typical workflow for the comprehensive characterization of **potassium sodium tartrate tetrahydrate**.



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*Characterization Workflow for **Potassium Sodium Tartrate Tetrahydrate**.*

## X-ray Diffraction (XRD) for Crystal Structure Analysis

Objective: To determine the crystal structure and lattice parameters of **potassium sodium tartrate tetrahydrate**.

Methodology:

- **Sample Preparation:** A single crystal of **potassium sodium tartrate tetrahydrate** is mounted on a goniometer head. For powder XRD, the crystalline sample is finely ground to a homogenous powder.<sup>[11]</sup>
- **Instrument Setup:** An X-ray diffractometer equipped with a Cu-K $\alpha$  radiation source ( $\lambda = 1.5406 \text{ \AA}$ ) is used.<sup>[11]</sup> The instrument is calibrated using a standard reference material.

- **Data Collection:** The crystal is irradiated with the X-ray beam, and the diffraction pattern is collected by a detector as the crystal is rotated. For powder XRD, the sample is scanned over a range of  $2\theta$  angles.
- **Data Analysis:** The collected diffraction data is processed to determine the unit cell dimensions, space group, and atomic coordinates. For powder patterns, the peaks are indexed to identify the crystal planes.[\[11\]](#)

## Thermal Analysis (TGA/DSC)

**Objective:** To investigate the thermal stability and decomposition of **potassium sodium tartrate tetrahydrate**.

**Methodology:**

- **Sample Preparation:** A small, accurately weighed sample (typically 5-10 mg) of the compound is placed in an inert crucible (e.g., alumina or platinum).
- **Instrument Setup:** A simultaneous thermal analyzer (TGA/DSC) is used. The instrument is purged with an inert gas, such as nitrogen, at a constant flow rate.[\[12\]](#)
- **Heating Program:** The sample is heated at a constant rate (e.g., 10 °C/min) over a defined temperature range (e.g., 25 °C to 600 °C).[\[12\]](#)
- **Data Analysis:** The TGA curve shows mass loss as a function of temperature, indicating dehydration and decomposition events. The DSC curve shows the heat flow, indicating endothermic or exothermic transitions such as melting and decomposition.[\[13\]](#)

## Fourier-Transform Infrared (FTIR) Spectroscopy

**Objective:** To identify the functional groups present in **potassium sodium tartrate tetrahydrate**.

**Methodology:**

- **Sample Preparation:** A small amount of the finely ground sample is mixed with dry potassium bromide (KBr) powder. The mixture is then pressed into a thin, transparent pellet.[\[9\]](#)

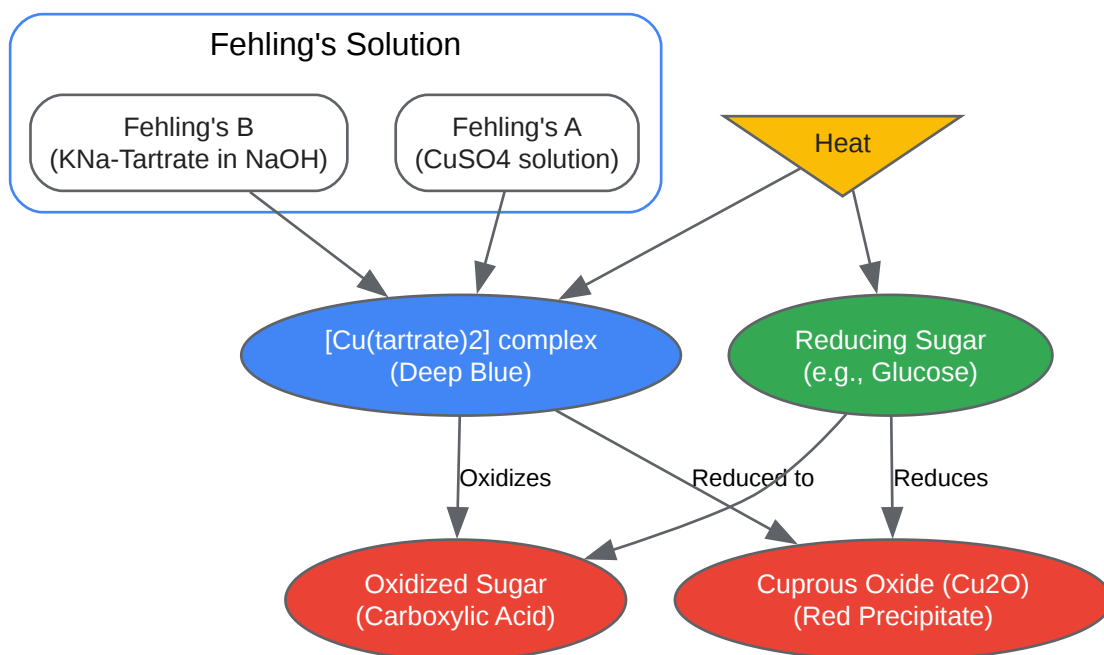
- **Instrument Setup:** An FTIR spectrometer is used. A background spectrum of the empty sample chamber is recorded.
- **Data Collection:** The KBr pellet containing the sample is placed in the sample holder, and the infrared spectrum is recorded over a specific wavenumber range (e.g., 4000-400  $\text{cm}^{-1}$ ).<sup>[11]</sup>
- **Data Analysis:** The resulting spectrum is analyzed to identify absorption bands corresponding to specific functional groups (e.g., O-H, C-H, C=O, C-O).

## Applications and Mechanisms

**Potassium sodium tartrate tetrahydrate** has several important applications in scientific research and industry.

### Fehling's Test for Reducing Sugars

Rochelle salt is a key component of Fehling's solution, which is used to detect reducing sugars. The tartrate ions chelate with  $\text{Cu}^{2+}$  ions to form a stable, deep blue complex, preventing the precipitation of copper(II) hydroxide in the alkaline solution.<sup>[6]</sup>



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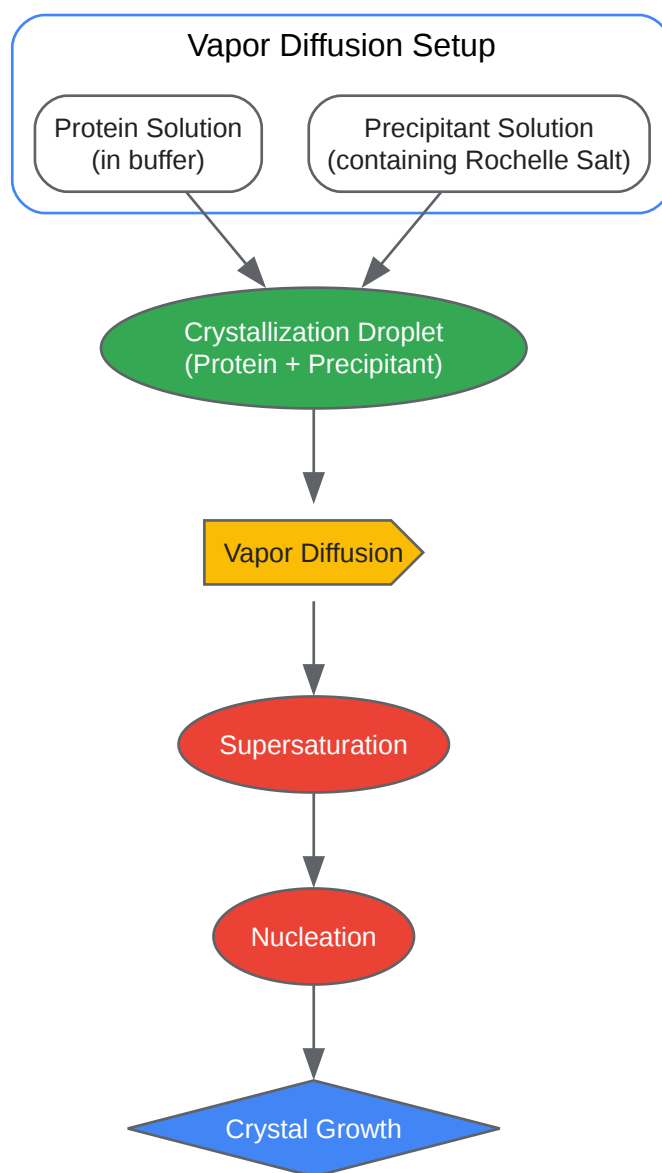
*Mechanism of Fehling's Test.*

#### Experimental Protocol for Fehling's Test:

- Prepare Fehling's Solution: Mix equal volumes of Fehling's solution A (aqueous copper(II) sulfate) and Fehling's solution B (aqueous potassium sodium tartrate in sodium hydroxide) immediately before use.[6]
- Add Sample: Add a few drops of the sample to be tested to the freshly prepared Fehling's solution in a test tube.
- Heat: Gently heat the mixture in a water bath.[2]
- Observe: The formation of a red precipitate of copper(I) oxide indicates the presence of a reducing sugar.[2]

## Protein Crystallography

**Potassium sodium tartrate tetrahydrate** can be used as a precipitant in protein crystallization experiments.[9] The high salt concentration reduces the solubility of the protein, promoting the formation of well-ordered crystals suitable for X-ray diffraction studies.



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*Protein Crystallization Workflow using Vapor Diffusion.*

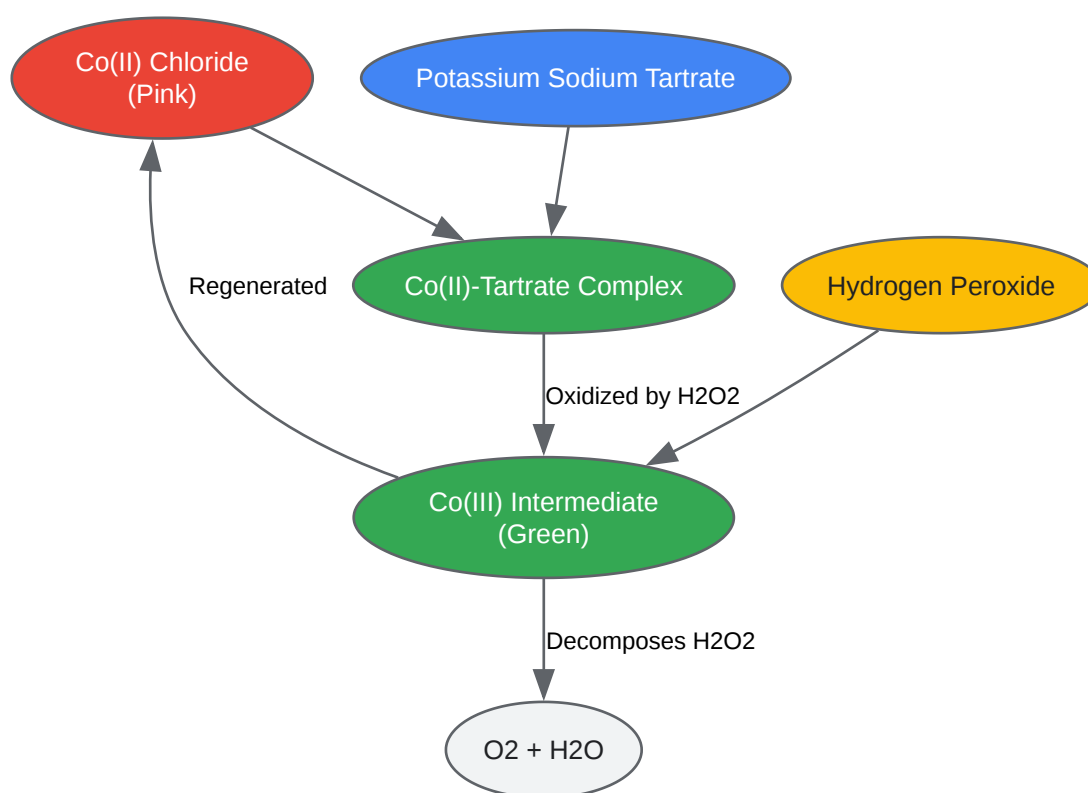
General Protocol for Protein Crystallization (Vapor Diffusion):

- Prepare Solutions: Prepare a purified and concentrated protein solution and a range of precipitant solutions containing varying concentrations of potassium sodium tartrate and buffer.[14]
- Set up Crystallization Drop: On a cover slip, mix a small volume (e.g., 1-2  $\mu$ L) of the protein solution with an equal volume of the precipitant solution.[15]

- Seal the Well: Invert the coverslip and seal it over a reservoir containing a larger volume of the precipitant solution.[15]
- Incubate: Store the crystallization plate in a stable environment and monitor for crystal growth over time.

## Catalytic Decomposition of Hydrogen Peroxide

Potassium sodium tartrate is involved in the catalytic decomposition of hydrogen peroxide in the presence of a cobalt(II) chloride catalyst. The tartrate forms a complex with the cobalt ions, which facilitates the decomposition of hydrogen peroxide.



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*Catalytic Cycle of  $\text{H}_2\text{O}_2$  Decomposition.*

Experimental Protocol for Catalytic Decomposition:

- Prepare Solution: Dissolve potassium sodium tartrate in warm water (approximately  $70^\circ\text{C}$ ). [4]



- Add Hydrogen Peroxide: Add a 6% hydrogen peroxide solution to the tartrate solution.[4]
- Initiate Reaction: Add a few drops of 0.1 M cobalt(II) chloride solution as a catalyst.[4]
- Observe: A vigorous reaction with gas evolution and a color change to green (indicating the formation of a Co(III) intermediate) will be observed. The solution will return to its original pink color upon completion of the reaction, demonstrating the catalytic nature of cobalt chloride.[4][5]

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## References

- 1. mlsu.ac.in [mlsu.ac.in]
- 2. byjus.com [byjus.com]
- 3. Fehling's solution - Wikipedia [en.wikipedia.org]
- 4. flinnsci.com [flinnsci.com]
- 5. chim.lu [chim.lu]
- 6. microbenotes.com [microbenotes.com]
- 7. Studies on solution-grown pure and doped Sodium Potassium tartrate crystals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. pdst.ie [pdst.ie]
- 9. drawellanalytical.com [drawellanalytical.com]
- 10. K953: Prep Notes | Lecture Demonstration Manual General Chemistry | University of Colorado Boulder [colorado.edu]
- 11. researchgate.net [researchgate.net]
- 12. flinnsci.com [flinnsci.com]
- 13. sites.research.unimelb.edu.au [sites.research.unimelb.edu.au]
- 14. Protein Crystallization for X-ray Crystallography - PMC [pmc.ncbi.nlm.nih.gov]

- 15. benchchem.com [benchchem.com]
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